Technical Monograph: 6-Chloro-3-methoxy-2-nitropyridine[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*6-Chloro-3-methoxy-2-nitropyridine*
CAS No.:	*1616526-81-8*
Cat. No.:	*B1404804*

Get Quote

Introduction & Strategic Significance

6-Chloro-3-methoxy-2-nitropyridine represents a "privileged scaffold" in medicinal chemistry due to its dense functionalization pattern. It features three distinct reactive handles on a pyridine core:[1]

- C6-Chlorine: An electrophilic site activated for Nucleophilic Aromatic Substitution (

).
- C2-Nitro Group: An electron-withdrawing group that activates the C6 position and serves as a masked amino group (precursor to 2-aminopyridines).
- C3-Methoxy Group: An electron-donating substituent that modulates the electronic properties of the ring and can function as a hydrogen bond acceptor or be deprotected to a hydroxyl group.

© 2026 BenchChem. All rights reserved.

This specific substitution pattern (2-Nitro, 3-Methoxy, 6-Chloro) is critical for developing fused bicyclic systems, such as pyrido[2,3-b]pyrazines and imidazo[4,5-b]pyridines, which are frequent pharmacophores in oncology (e.g., MET, ALK, and EGFR inhibitors).

Chemical Profile & Properties[1][3][4][5][6][7][8][9]

Property	Data
IUPAC Name	6-Chloro-3-methoxy-2-nitropyridine
CAS Number	1616526-81-8
Molecular Formula	
Molecular Weight	188.57 g/mol
Appearance	Pale yellow to yellow solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
Key Isomers	2-Chloro-6-methoxy-3-nitropyridine (CAS 38533-61-8)2-Chloro-5-methoxy-3-nitropyridine (CAS 75711-00-1)

> *Critical Note on Isomerism: Researchers must verify the CAS number. The 2-chloro-6-methoxy isomer is more common in general catalogs but possesses a different reactivity profile (nitro is meta to chlorine in that isomer, whereas it is para in the target compound).*

Synthetic Pathways[10][11][12]

The synthesis of **6-Chloro-3-methoxy-2-nitropyridine** is governed by the directing effects of the substituents. The most direct and chemically logical route involves the nitration of 2-chloro-5-methoxypyridine (also known as 6-chloro-3-methoxypyridine).

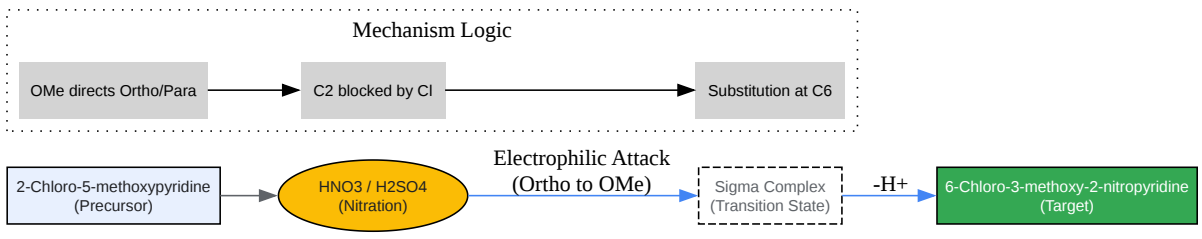
© 2026 BenchChem. All rights reserved.

Route 1: Electrophilic Nitration (Primary Pathway)

This pathway leverages the strong ortho-directing effect of the methoxy group.

- Starting Material: 2-Chloro-5-methoxypyridine.
- Reagents: Fuming Nitric Acid (
  ), Sulfuric Acid (
).[2]
- Mechanism:
  - The methoxy group at C5 activates the positions ortho to it (C4 and C6).
  - The C2 position is blocked by Chlorine.[1]
  - Nitration preferentially occurs at C6 (which becomes C2 in the final numbering) due to electronic stabilization and the directing power of the alkoxy group, despite the steric environment.
  - Renumbering: The product 2-chloro-5-methoxy-6-nitropyridine is IUPAC numbered as **6-chloro-3-methoxy-2-nitropyridine** to give the lowest locant set (2,3,6 vs 2,5,6).

Visualization of Synthesis



Click to download full resolution via product page

Figure 1: Synthetic logic flow for the nitration of 2-chloro-5-methoxypyridine.

Reactivity & Functionalization

The chemical value of this scaffold lies in its ability to undergo sequential, regioselective transformations.

A. Nucleophilic Aromatic Substitution ( )

The Chlorine at C6 is highly activated by the para-nitro group at C2.[1] This "push-pull" system (Methoxy push, Nitro pull) makes the C6-Cl bond susceptible to displacement by nucleophiles (amines, thiols, alkoxides).

- Regioselectivity: Nucleophiles attack C6 exclusively over C2 (occupied by Nitro) or C3 (occupied by Methoxy).
- Protocol Example: Reaction with a primary amine (

) in the presence of a base (e.g.,

  or

) in DMF or DMSO at 60–80°C yields N-alkyl-5-methoxy-6-nitropyridin-2-amine.

B. Nitro Reduction

The C2-Nitro group can be reduced to a primary amine (

) using standard conditions:

- Catalytic Hydrogenation:

  , Pd/C in MeOH/EtOH.
- Chemical Reduction: Iron (

) powder in Acetic Acid or Tin(II) Chloride (

).

© 2026 BenchChem. All rights reserved.

- Outcome: Yields 2-amino-3-methoxy-6-chloropyridine (if Cl is retained) or 2,3-diamino derivatives if Cl was previously displaced.

C. Bicyclization Strategy

Combining

and Reduction allows for the formation of fused rings.

- Displace C6-Cl with an amine (

).

- Reduce C2-

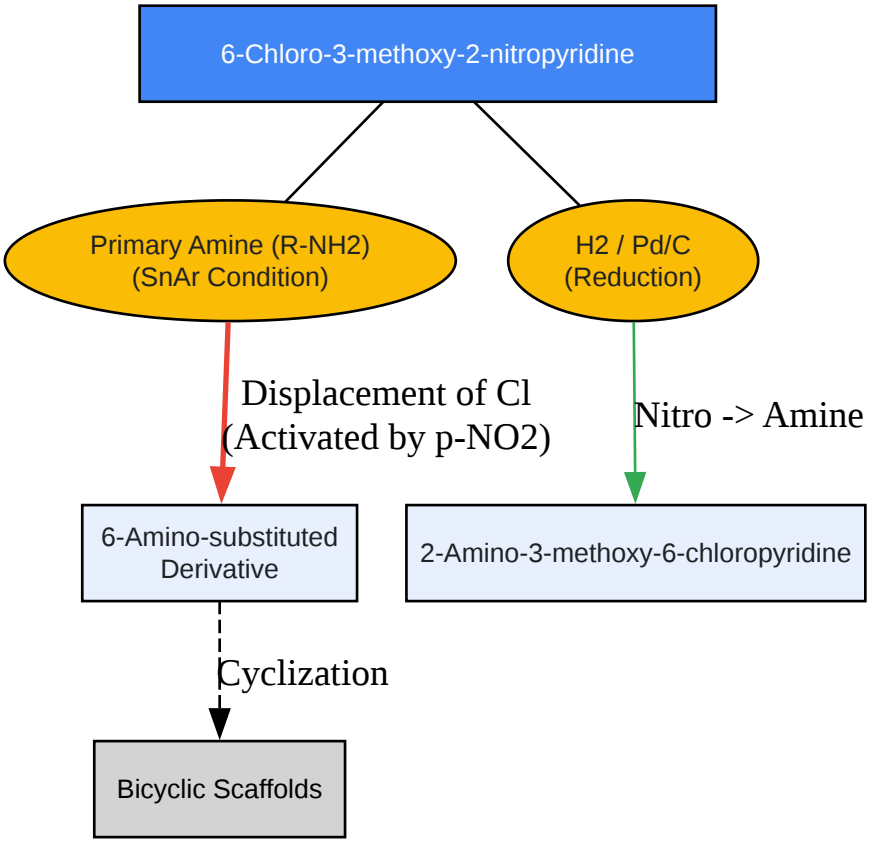
  to

  .

- Cyclize with a bifunctional linker (e.g., CDI, triethyl orthoformate) to form Imidazo[4,5-b]pyridines.

Reaction Map

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Divergent reactivity pathways:

displacement vs. Nitro reduction.

Applications in Drug Discovery

This scaffold is extensively used in the synthesis of Kinase Inhibitors. The 2-aminopyridine motif (derived from the 2-nitropyridine) is a classic "hinge-binding" element in ATP-competitive inhibitors.

- Target Classes:
  - ALK/MET Inhibitors: Structural analogs of Crizotinib often utilize substituted aminopyridines.
  - FGFR4 Inhibitors: Covalent inhibitors targeting Cys residues often require an electrophilic warhead attached to a pyridine core.

© 2026 BenchChem. All rights reserved.

- Tubulin Inhibitors: 2-amino-3-nitropyridine derivatives have shown efficacy in disrupting microtubule dynamics.

Safety & Handling

- Hazards: Classified as Irritant (Skin/Eye/Respiratory).
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
- Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C. The nitro group can make the compound sensitive to shock or high heat if synthesized in bulk; standard energetic material precautions apply during scale-up.
- Disposal: Incineration in a chemical waste facility equipped with afterburners and scrubbers (Nitrogen oxides emission).

References

- PubChem Compound Summary.**6-Chloro-3-methoxy-2-nitropyridine** (CAS 1616526-81-8). [4] National Center for Biotechnology Information. Link
- Sigma-Aldrich Product Catalog.**6-Chloro-3-methoxy-2-nitropyridine** Properties and Safety Data.Link
- BenchChem Synthetic Protocols.General Nitration Procedures for Alkyl-halopyridines.Link
- Journal of Medicinal Chemistry.Structure-Activity Relationships of 2-Aminopyridine-based Kinase Inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. researchgate.net [researchgate.net]
- 3. 2-Chloro-6-methoxy-3-nitropyridine | C6H5ClN2O3 | CID 2795029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 20265-37-6 | 3-Methoxy-2-nitropyridine | Ethers | Ambeed.com [ambeed.com]

- To cite this document: BenchChem. [Technical Monograph: 6-Chloro-3-methoxy-2-nitropyridine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1404804/docs#technical-monograph-6-chloro-3-methoxy-2-nitropyridine-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.